

Regaloside I CAS number and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Regaloside I*

Cat. No.: *B15592200*

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An In-depth Technical Guide to Regaloside I

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Regaloside I**, a phenylpropanoid glycerol glucoside with potential applications in dermatology and pharmacology. The document details its chemical properties, biological activity, mechanism of action, and representative experimental protocols.

Chemical Properties of Regaloside I

Regaloside I is a natural compound isolated from various plant species, including the rhizomes of *Lilium brownii* var. *viridulum* Baker and *Lilium auratum* Lindl.[1][2] Its chemical and physical properties are summarized in the table below.

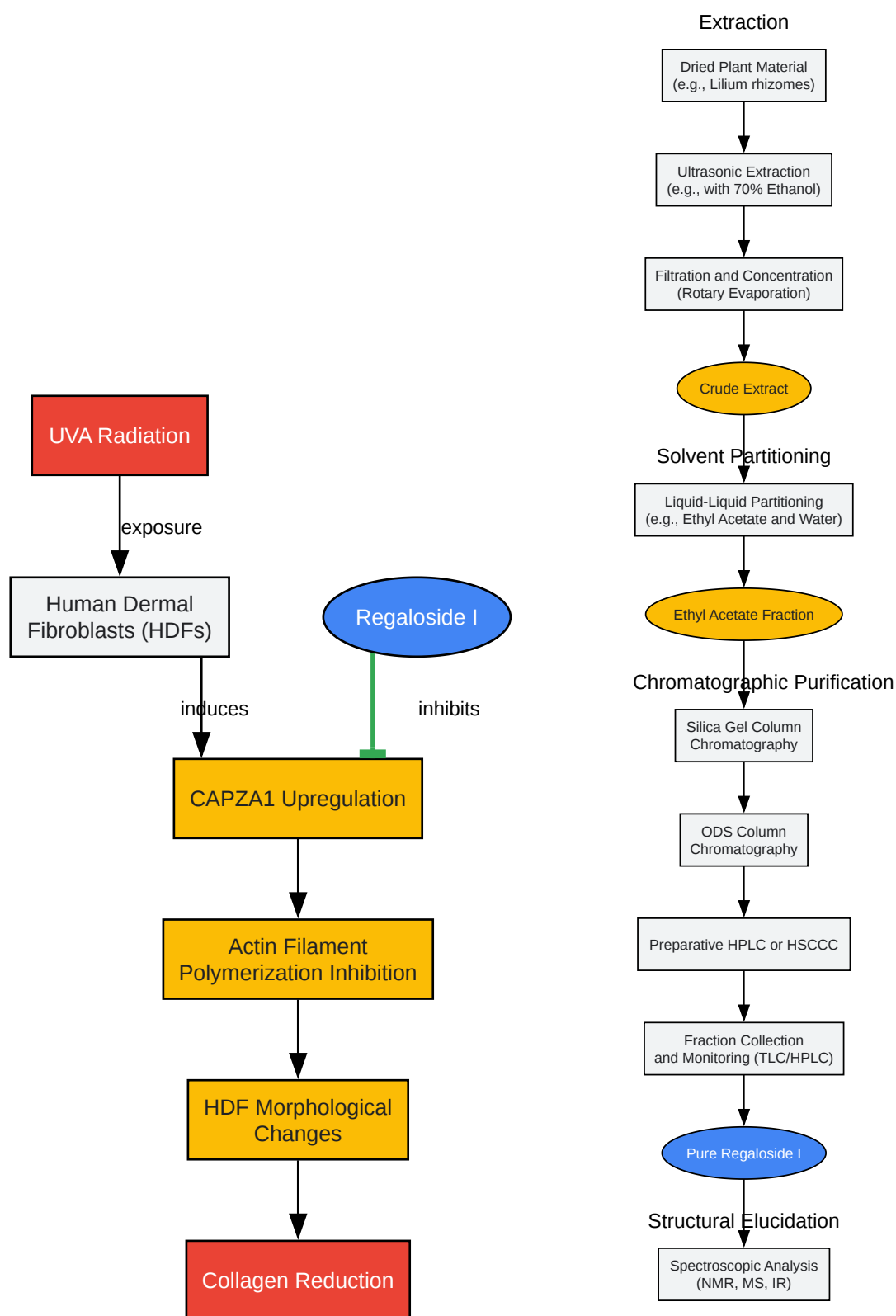
Property	Value	Source
CAS Number	126239-78-9	[1][2]
Molecular Formula	C ₂₀ H ₂₆ O ₁₁	[1][2]
Molecular Weight	442.41 g/mol	[2]
Physical Description	Solid	[1]
Type of Compound	Phenylpropanoid Glycerol Glucoside	[1][2]
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol.	[1]
Purity	Commercially available at >95%	[1]

Biological Activity and Mechanism of Action

Regaloside I has demonstrated significant biological activity, particularly in the context of skin photoaging. Research has shown that it can inhibit the upregulation of Capping Protein Muscle Z-line $\alpha 1$ (CAPZA1) in Human Dermal Fibroblasts (HDFs).[1] This inhibition prevents morphological changes in HDFs induced by UVA radiation, which in turn mitigates the reduction of collagen.[1] This mechanism suggests that **Regaloside I** could be a valuable compound for developing treatments against skin photoaging.

While the primary described activity of **Regaloside I** is related to anti-photoaging, other compounds in the regaloside family, such as Regaloside A, B, and C, have shown anti-inflammatory properties.[3][4] This suggests that **Regaloside I** may also possess anti-inflammatory effects, warranting further investigation.

The following diagram illustrates the proposed signaling pathway for the anti-photoaging effects of **Regaloside I**.



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- To cite this document: BenchChem. [Regaloside I CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592200#regaloside-i-cas-number-and-chemical-properties]

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